

Personal protective equipment for handling N-Desmethyloperamide

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Compound of Interest

Compound Name: N-Desmethyloperamide

Cat. No.: B15618084


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Essential Safety and Handling Guide for N-Desmethyloperamide

This document provides immediate, essential safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **N-Desmethyloperamide**. The following procedural guidance is designed to ensure a safe laboratory environment and operational integrity.

Hazard Identification and GHS Classification

N-Desmethyloperamide is a metabolite of Loperamide and should be handled with caution. It is classified as acutely toxic if ingested and is suspected of causing reproductive harm.^[1]

Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3		Danger	H301: Toxic if swallowed. ^[1]
Reproductive Toxicity	Category 2	स्वास्थ्य	Danger	H361: Suspected of damaging fertility or the unborn child. ^[1]

Data sourced from the Safety Data Sheet for N-Didesmethyl Loperamide.[1]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to minimize exposure.[2]

All PPE should be used in accordance with the OSHA PPE standard (29 CFR 1910.132).[3]

Protection Type	Equipment Specification	Guidelines and Standards
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Must conform to EN 166 (EU) or be NIOSH (US) approved. [4]
Hand Protection	Chemical-impermeable gloves (e.g., powder-free nitrile gloves).[3][4]	Inspect gloves prior to use.[4] Double gloving is recommended.[2] Must satisfy EU Directive 89/686/EEC and EN 374.[4]
Body Protection	Fire/flammable resistant, impervious, and low-permeability lab coat or gown with a solid front, long sleeves, and tight-fitting cuffs.[2][4]	Protective clothing should cover any exposed skin on the arms or wrists.[2][3]
Respiratory Protection	Use in a chemical fume hood. If ventilation is inadequate, dust is formed, or exposure limits are exceeded, use a full-face respirator with an appropriate cartridge or a self-contained breathing apparatus (SCBA).[4][5][6]	A comprehensive respiratory protection program should follow OSHA's Respiratory Protection Standard (29 CFR 1910.134).[3]

Operational and Disposal Plans

Operational Plan: Step-by-Step Handling Procedures

Adherence to good industrial hygiene and safety practices is essential.[4]

- Preparation and Engineering Controls:
 - Work exclusively in a designated restricted area with controlled access.[\[2\]](#)
 - Ensure a chemical fume hood is operational and provides adequate ventilation.[\[5\]](#)[\[7\]](#)
 - Verify that a safety shower and an accessible eye wash station are available and unobstructed.[\[7\]](#)
 - Prohibit eating, drinking, smoking, or applying cosmetics in the handling area.[\[2\]](#)[\[8\]](#)
- Handling the Compound:
 - Don all required PPE as specified in the table above.
 - Handle the substance carefully to avoid the formation of dust and aerosols.[\[4\]](#)[\[5\]](#)
 - If weighing the solid, do so within the fume hood or a ventilated balance enclosure.
 - Use non-sparking tools to prevent ignition sources.[\[4\]](#)
 - Avoid all direct contact with skin and eyes.[\[4\]](#)
- Post-Handling and Decontamination:
 - Thoroughly wash hands and any exposed skin with soap and water after handling is complete.[\[5\]](#)
 - Decontaminate all surfaces and equipment used during the procedure.
 - Remove contaminated PPE carefully, avoiding cross-contamination. Outer gloves should be removed and disposed of in a sealed container immediately after the task.[\[2\]](#)
- Storage:
 - Store the compound in a tightly closed, properly labeled container.[\[4\]](#)
 - Keep the container in a dry, cool, and well-ventilated place.[\[4\]](#)

- Store in a locked-up, secure area.[\[5\]](#)[\[8\]](#)
- Store away from incompatible materials such as strong acids, alkalis, and oxidizing agents.[\[7\]](#)

Disposal Plan: Waste Management

- Chemical Waste:
 - All **N-Desmethyl-loperamide** waste and adhered or collected material should be considered hazardous.[\[4\]](#)
 - Dispose of contents and containers at an approved waste disposal plant.[\[5\]](#)
 - Do not allow the chemical to enter drains, sewers, or water courses.[\[4\]](#)[\[8\]](#)
- Contaminated Materials:
 - Used PPE, empty containers, and other contaminated materials must be disposed of as hazardous waste.
 - Empty containers retain product residue and can be hazardous; do not reuse them.[\[9\]](#)
 - Package all waste in appropriately labeled, sealed containers for disposal.[\[10\]](#)

Emergency Procedures

Spill Response

- Immediate Action: Evacuate non-essential personnel from the spill area and ensure adequate ventilation.[\[4\]](#)[\[5\]](#)
- Protection: Wear full PPE, including respiratory protection, before entering the spill area.[\[4\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[4\]](#) Avoid generating dust.[\[5\]](#)
- Clean-up: Carefully sweep or shovel the spilled solid material into a suitable, labeled container for disposal.[\[5\]](#) Clean the spill area thoroughly.

- Disposal: Dispose of the collected waste as per the disposal plan.

First Aid Measures

Exposure Route	First Aid Instructions
Ingestion	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[1][8] Do NOT induce vomiting.[5] Rinse mouth with water.[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present.[5][7] Seek immediate medical advice.
Skin Contact	Take off immediately all contaminated clothing. Wash skin with plenty of soap and water for at least 15 minutes.[5] Seek medical attention if irritation persists.
Inhalation	Move the person to fresh air.[5] If breathing is difficult or irregular, provide artificial respiration and seek immediate medical attention.

Quantitative Data and Experimental Protocols

Physicochemical Properties

Property	Value	Source
CAS Number	66164-06-5	[1][4]
Molecular Formula	$C_{28}H_{31}ClN_2O_2$	[11]
Molecular Weight	463.0 g/mol	[11]

Toxicological Data

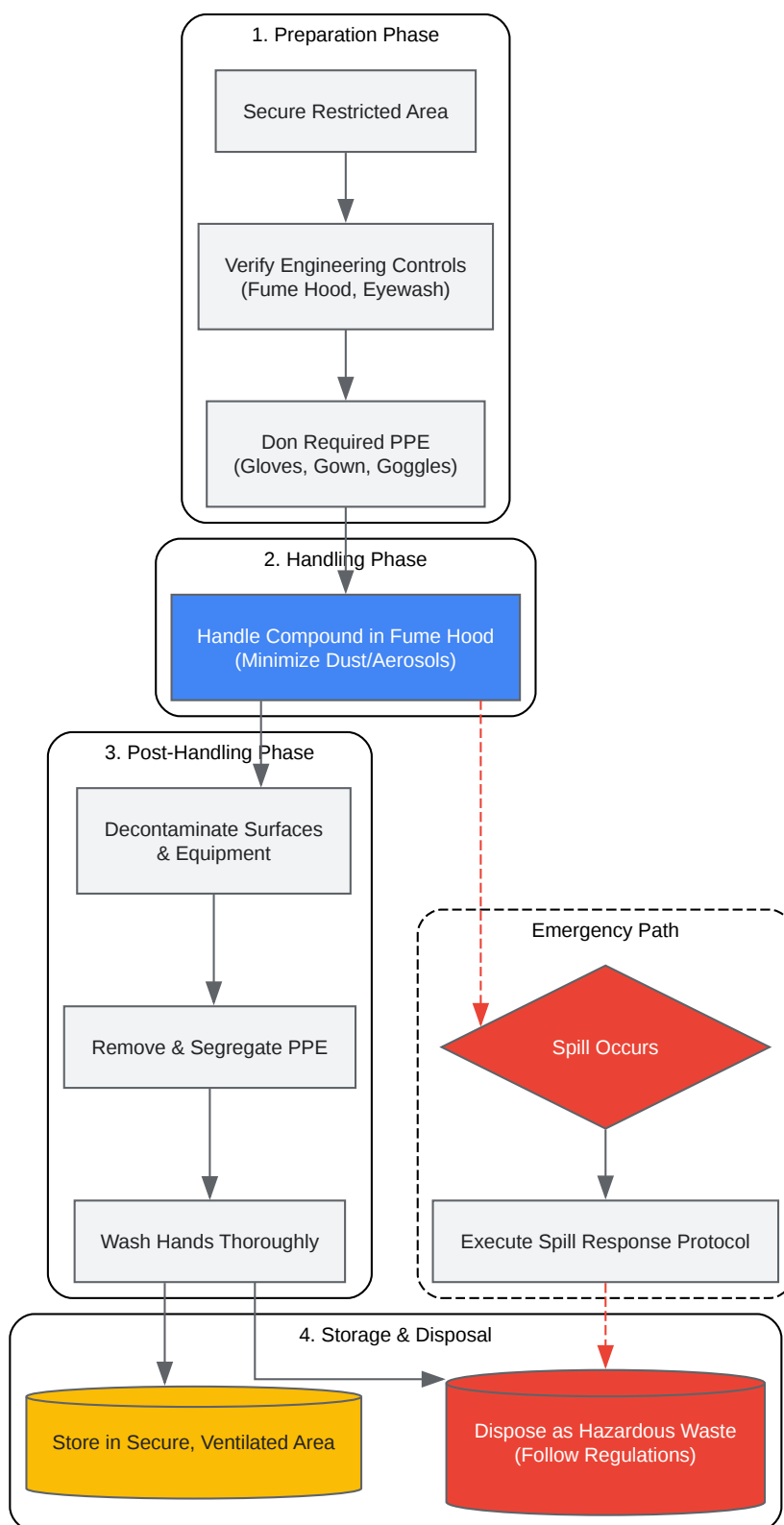
Endpoint	Value	Notes
Acute Oral Toxicity	Classified as Category 3: Toxic if swallowed.[1]	Specific LD ₅₀ data for N-Desmethyl-loperamide is not available.[4] For the parent compound, Loperamide HCl, the oral LD ₅₀ in rats is 185 mg/kg.
Occupational Exposure Limits (OEL)	No data available.	No specific OEL has been established.[6][7] Exposure should be minimized and kept as low as reasonably achievable.

Experimental Protocols

Detailed experimental protocols for the cited toxicological classifications are not provided in publicly available Safety Data Sheets. The classifications are based on results from studies that are not detailed in these documents.

Visual Workflow Diagram

The following diagram outlines the safe handling workflow for **N-Desmethyl-loperamide**, from initial preparation to final disposal.



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Caption: Safe Handling Workflow for **N-Desmethyloperamide**.

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